

Anthracene-D10: A Comprehensive Material Safety and Technical Guide

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Compound of Interest

Compound Name: Anthracene-D10

Cat. No.: B048595

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the material safety data for **Anthracene-D10**. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who may handle this compound. This guide consolidates critical safety information, toxicological data, and standardized experimental protocols.

Chemical and Physical Properties

Anthracene-D10 is a deuterated form of anthracene, a solid polycyclic aromatic hydrocarbon (PAH).^[1] While it is not considered genotoxic or carcinogenic, it can pose a threat to aquatic life.^[2] The physical and chemical properties of **Anthracene-D10** are summarized below.

Property	Value	Reference(s)
Chemical Formula	C ₁₄ D ₁₀	[3][4]
Molecular Weight	188.29 g/mol	[3][4][5]
CAS Number	1719-06-8	[3][4]
Appearance	Beige-yellow solid	[6]
Melting Point	210-215 °C	[3][4]
Boiling Point	340 °C	[3][4]
Flash Point	121 °C (closed cup)	[3][7]
Relative Density	1.2 g/cm ³	[3]
Solubility	Insoluble in water	
Isotopic Purity	98 atom % D	[4]

Hazard Identification and Classification

Anthracene-D10 is classified as a hazardous substance. The following table summarizes its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Classification	Hazard Statement(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, chronic hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning

Pictograms:

Toxicological Information

The toxicological profile of **Anthracene-D10** is considered to be similar to that of its non-deuterated counterpart, anthracene.

Toxicological Endpoint	Summary of Effects	Reference(s)
Acute Toxicity (Oral)	No data available for Anthracene-D10. For anthracene, a 90-day study in mice showed no treatment-related effects at doses up to 1000 mg/kg bw/d.	[8]
Skin Irritation	Causes skin irritation.[2][3] Contact can lead to itching and burning, which is aggravated by sunlight.[9] Fumes can also cause mild skin irritation in mice.[8]	
Eye Irritation	Causes serious eye irritation.[2][3] Vapors may also cause mild eye irritation.[8]	
Respiratory Irritation	May cause respiratory tract irritation.[2][3] Inhalation of dust can irritate the nose and throat, leading to coughing and wheezing.[9][10] Fumes at 4.7 mg/m ³ can cause mild irritation.[8]	
Carcinogenicity	There is limited evidence of carcinogenicity in animal studies for anthracene.[11] The International Agency for Research on Cancer (IARC) classifies it as Group 2B: Possibly carcinogenic to humans.[1]	
Aquatic Toxicity	Very toxic to aquatic life with long-lasting effects.[2][3] The 96-hour LC50 for freshwater	

fish is reported to be between
1.3 to 46 µg/L.

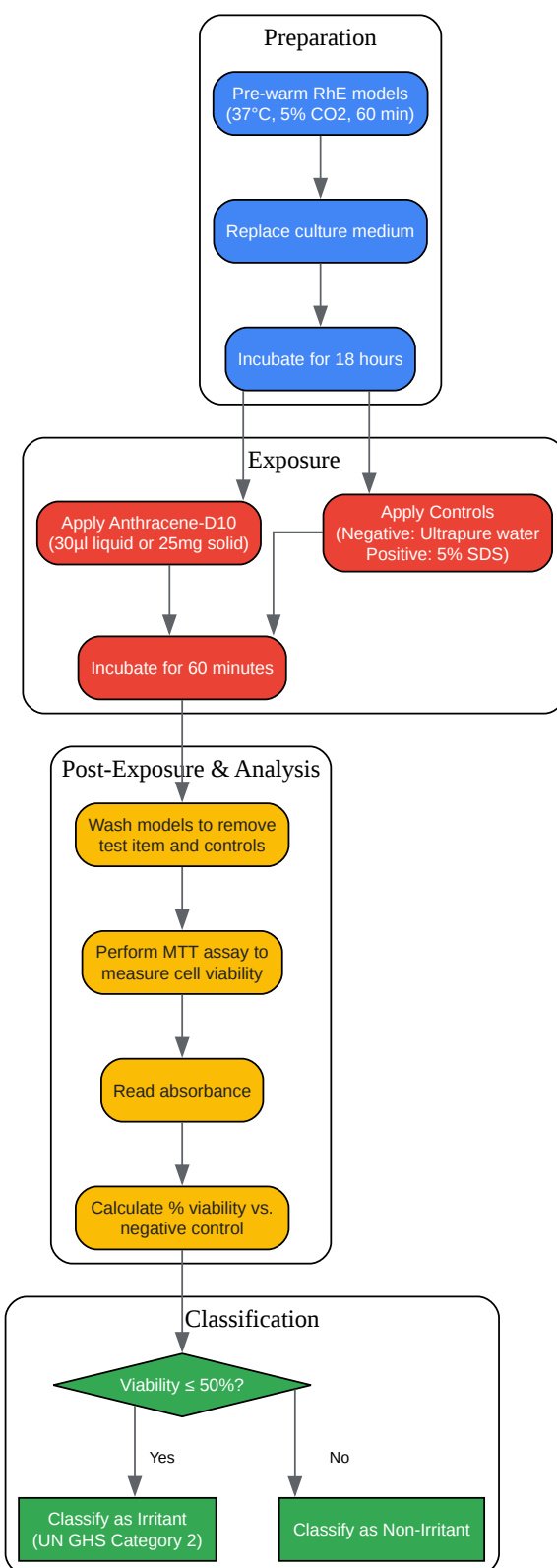
Experimental Protocols

Detailed methodologies for assessing the key toxicological endpoints are outlined below, based on internationally recognized guidelines.

Skin Irritation Testing (based on OECD Guideline 439)

The in vitro skin irritation test utilizes a reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin.^[7]^[12]^[13]^[14]

Experimental Workflow:



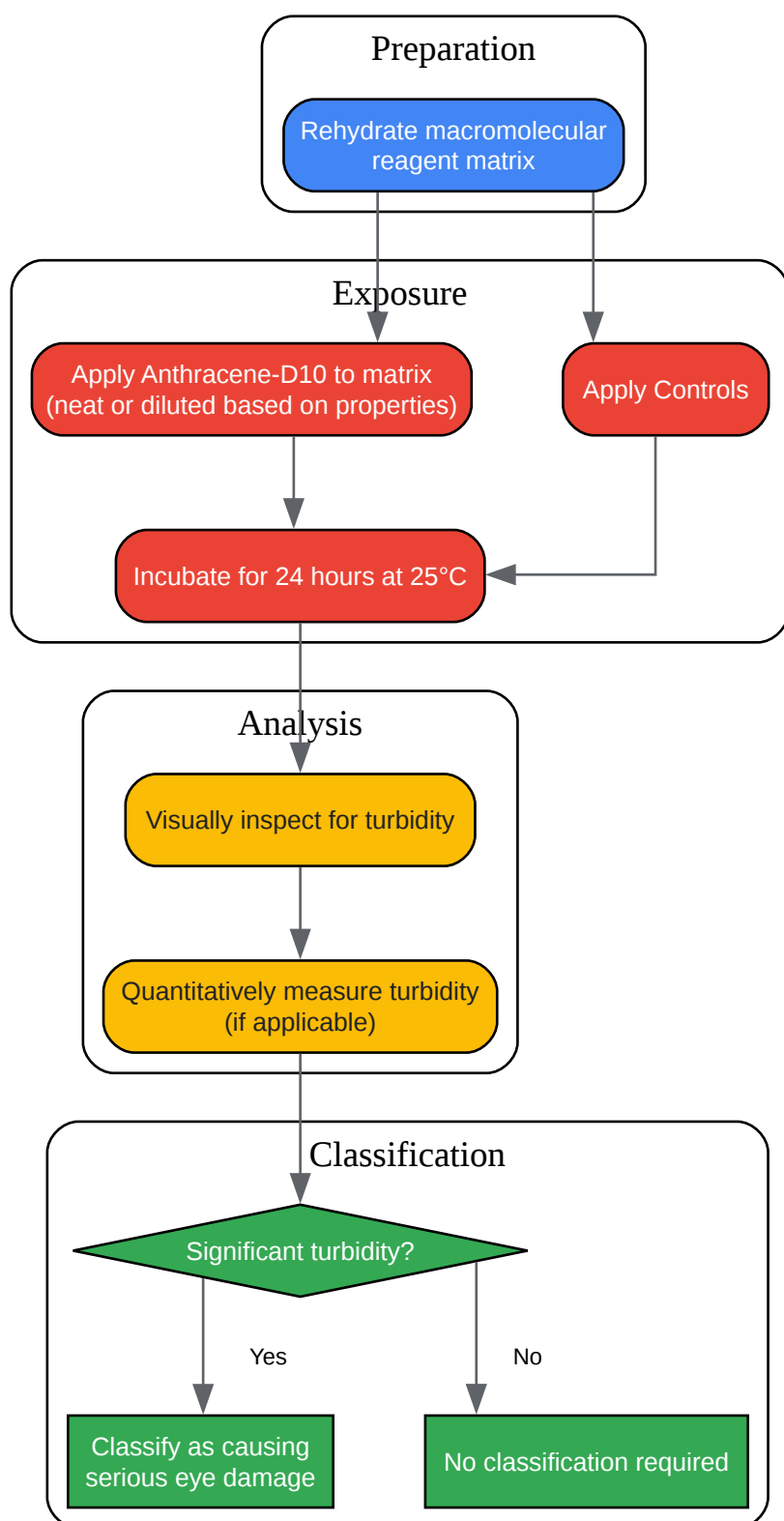
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In Vitro Skin Irritation Testing Workflow.

Eye Irritation Testing (based on OECD Guideline 496)

The Ocular Irritection® assay is an in vitro method that models changes in corneal opacity to identify substances that can cause serious eye damage or irritation.[\[15\]](#)

Experimental Workflow:





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